

# Ozarelix Phase 2b Clinical Trial at a Glance

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## Compound Focus: Ozarelix

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The table below summarizes the key design elements and primary results from the **Ozarelix** Phase 2b trial in BPH [1] [2].

Trial Characteristic	Details
Trial Design	Randomized, double-blind, placebo-controlled [1] [2]
Patient Population	Men with symptomatic moderate to severe BPH [2]
Treatment Regimen	15 mg Ozarelix or placebo, intramuscular injection on Day 1 and Day 15 [1]
Primary Endpoint	Improvement in International Prostate Symptom Score (IPSS) [1] [2]
Key Efficacy Result	<b>Mean IPSS decrease from baseline:</b> -8.6 at Week 12, -9.4 at Week 20, -8.7 at Week 28 ( $\approx 47\%$ decrease); $p < 0.0001$ vs. placebo [2]
Key Safety Result	No drug-related serious side effects; no adverse effect on erectile function (IIEF score) [2]

## Comparative Analysis with Other BPH Treatments

While the search results do not provide direct head-to-head trial data between **Ozarelix** and other specific branded drugs, they do allow for a mechanistic and performance comparison with the two main existing drug classes for BPH at the time.

The table below outlines this comparison based on the documented mechanisms and reported trial outcomes [2].

Therapy	Mechanism of Action	Onset of Action	Effect on Sexual Function	Impact on Prostate Size
<b>Ozarelix</b>	Fourth-generation LHRH antagonist; believed to inhibit intra-tissue growth factors in the prostate [2].	Rapid and pronounced effect [2].	No adverse effect observed (per IIEF score) [2].	Information not specified in results.
<b>Alpha-Blockers</b>	Relax muscles in the bladder neck and prostate [2].	Relatively rapid [2].	Information not specified in results.	No direct effect on prostate growth [2].
<b>5-Alpha Reductase Inhibitors</b>	Reduce prostate size [2].	Slow onset (may take $\geq 6$ months) [2].	May be associated with impotence and decreased libido [2].	Can result in some size reduction [2].

## Detailed Experimental Protocol

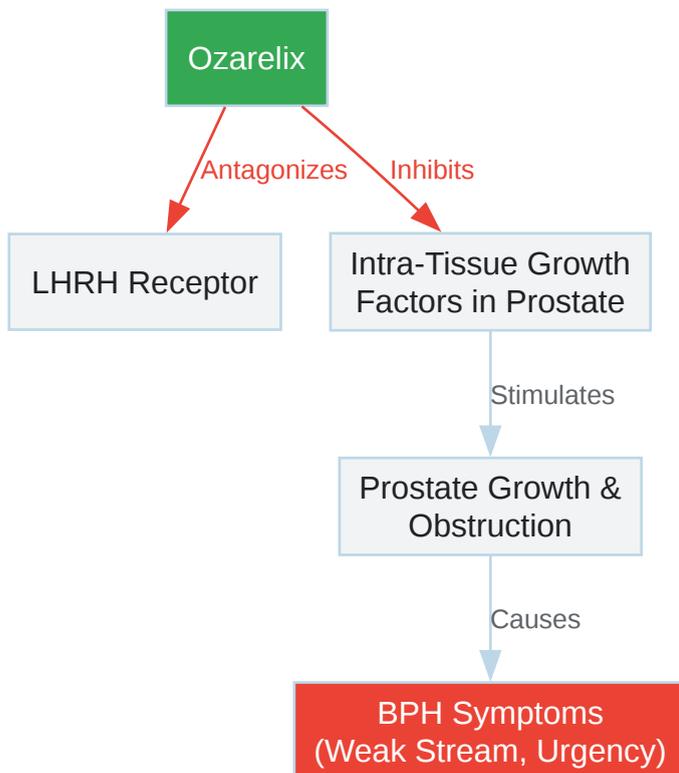
For clarity and potential replication, here is a detailed breakdown of the methodology used in the **Ozarelix** Phase 2b trial [1] [2].

- **Patient Recruitment:** The trial enrolled approximately 75 men suffering from moderate to severe BPH [1].
- **Randomization & Blinding:** Patients were randomly assigned to receive either **Ozarelix** or a placebo following a double-blind protocol, where neither the patients nor the investigators knew which treatment was being administered [1] [2].
- **Dosing Schedule:** The study regimen involved intramuscular injections of 15 mg of **Ozarelix** or a matching placebo on **Day 1** and **Day 15** [1].

- **Follow-up Period:** Patients were followed for a total of **six months** to assess the durability of the treatment effect [1].
- **Primary Outcome Measure:** The change from baseline in the **International Prostate Symptom Score (IPSS)**, a standardized tool for assessing BPH symptom severity [1] [2].
- **Secondary Outcome Measures:**
  - **Urine Flow:** Objective measurement of urinary stream improvement.
  - **Residual Urine Volume:** Amount of urine left in the bladder after urination.
  - **Quality of Life:** Assessment of how symptoms impact daily living.
  - **Safety:** Monitored via adverse events and **International Index of Erectile Function (IIEF)** score [2].

## Mechanism of Action Workflow

The following diagram illustrates the hypothesized mechanism of action for **Ozarelix** in BPH, based on descriptions from the clinical trial results [2].



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## Important Development Note

It is crucial for researchers to note that despite the promising Phase 2b results, **Spectrum Pharmaceuticals terminated the Ozarelix development program for BPH in 2010** [3]. The company cited **disappointing results from low-dose intermittent therapy** in treating lower urinary tract symptoms, which, combined with the failure of a similar drug (cetorelix) in a Phase 3 trial, did not support continued investment in this indication [3].

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## References

1. Spectrum Pharmaceuticals, Inc. Announces Completion Of ... [biospace.com]
2. Spectrum Pharmaceuticals, Inc. Announces Positive Phase ... [biospace.com]
3. Spectrum Pharmaceuticals Terminates Ozarelix ... [fiercebiotech.com]

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